

The Role of Adenosine A2 Receptors in Neuroinflammation: A Technical Guide

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This guide provides an in-depth examination of the role of adenosine A2A and A2B receptors in the complex processes of neuroinflammation. Adenosine, a ubiquitous neuromodulator, finetunes inflammatory responses in the central nervous system (CNS) primarily through these two G-protein coupled receptors. Understanding their distinct and sometimes paradoxical functions is critical for the development of novel therapeutic strategies for a range of neurodegenerative and neurological disorders.

Adenosine A2A Receptors (A2AR) in Neuroinflammation

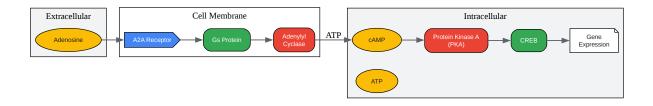
The A2A receptor is a high-affinity adenosine receptor that is increasingly implicated as a key regulator of neuroinflammatory processes.[1] Its expression is found on various CNS cells, including microglia, astrocytes, and neurons, with levels often increasing in response to brain insults.[2][3]

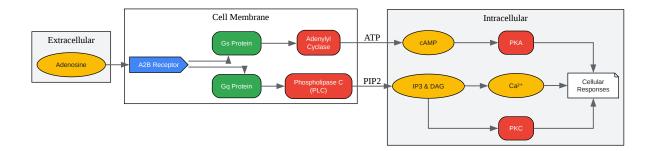
A2AR Signaling Pathway

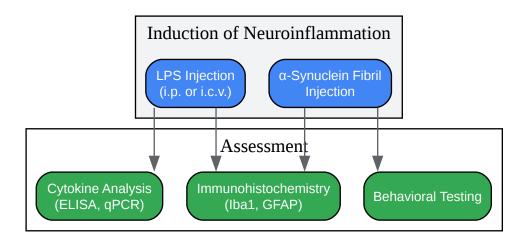
Activation of the A2A receptor, which is predominantly coupled to the Gs protein, triggers a signaling cascade that leads to the activation of adenylyl cyclase. This enzyme, in turn, converts ATP to cyclic AMP (cAMP).[1][4] The subsequent increase in intracellular cAMP activates Protein Kinase A (PKA), which can then phosphorylate various downstream targets, including the transcription factor cAMP response element-binding protein (CREB).[5][6] This



signaling pathway can have both pro- and anti-inflammatory consequences depending on the cellular context and the specific downstream effectors.[4]









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